

Isostearyl Sebacate: A Technical Overview for Scientific Applications

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Compound of Interest

Compound Name: *Isostearyl sebacate*

CAS No.: *478273-24-4*

Cat. No.: *B12686118*

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Sebacic acid, isostearyl ester CAS Number: 478273-24-4

This technical guide provides an in-depth overview of **isostearyl sebacate**, a branched-chain diester of isostearyl alcohol and sebacic acid. Primarily utilized in the cosmetics and personal care industries, this document consolidates available scientific information relevant to researchers, scientists, and professionals in drug development.

Core Properties and Identification

Isostearyl sebacate is recognized for its properties as a skin-conditioning agent and emollient.

[1] Its chemical structure and identifying information are summarized below.

Property	Value	Source
CAS Number	478273-24-4	[2]
Molecular Formula	C28H54O4	[3]
Molecular Weight	454.7 g/mol	[3]
IUPAC Name	10-(16-methylheptadecoxy)-10-oxodecanoic acid	[3]
Synonyms	Sebacic acid, isostearyl ester	[2]

Physicochemical Data

Computed physicochemical properties of **isostearyl sebacate** are valuable for predicting its behavior in various formulations.

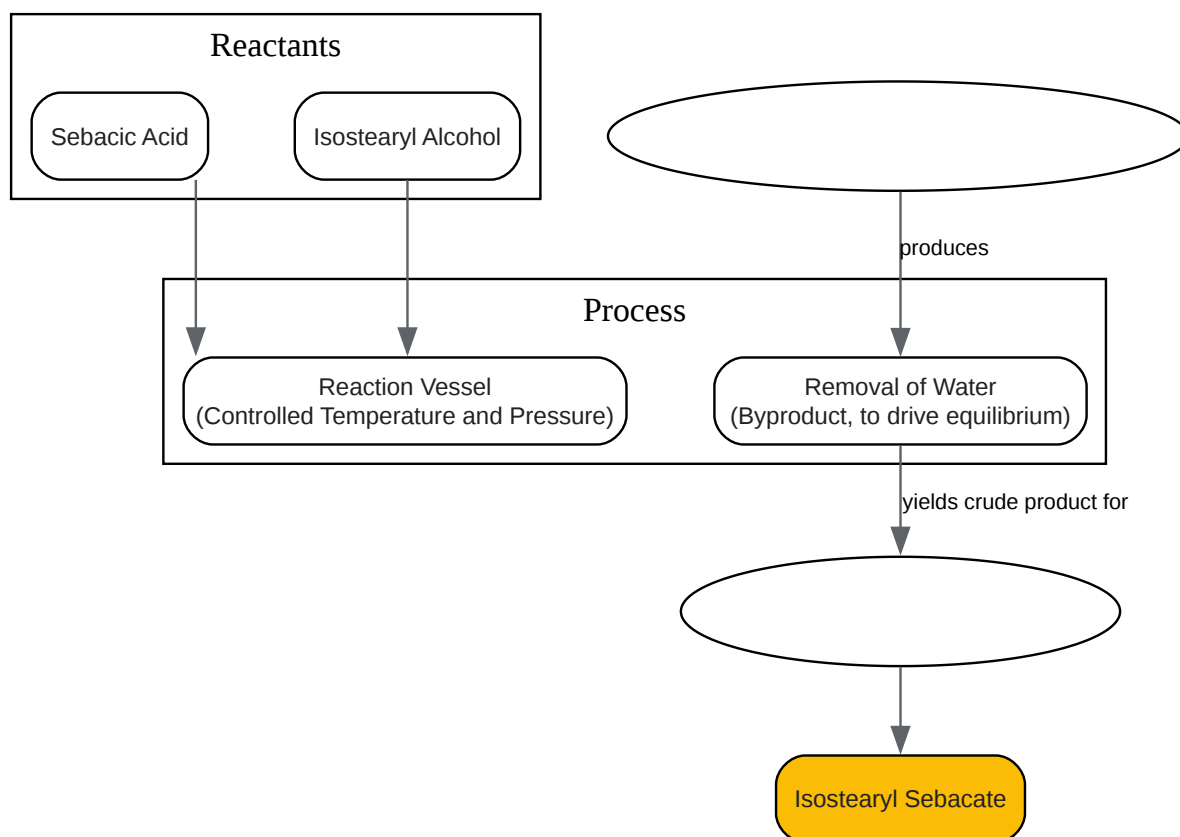
Property	Value
XLogP3-AA	11
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	26
Exact Mass	454.40221020 Da
Topological Polar Surface Area	63.6 Å ²

Source: PubChem CID 23088298[3]

Synthesis and Manufacturing

While specific, detailed industrial synthesis protocols for **isostearyl sebacate** are proprietary, the general chemical process involves the esterification of sebacic acid with isostearyl alcohol. This reaction can be catalyzed by enzymes or acids.

A generalized workflow for the synthesis of **isostearyl sebacate** is illustrated below. This process would typically be followed by purification steps to remove unreacted starting materials and catalyst.



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Figure 1. Generalized workflow for the synthesis of **isostearyl sebacate**.

Analytical Methodologies

The characterization and quality control of **isostearyl sebacate** would typically employ standard analytical techniques used for esters and lipids. While specific methods for this molecule are not widely published, analogous methods for similar compounds suggest the following:

- **High-Performance Liquid Chromatography (HPLC):** An HPLC method, likely with a C18 column and a mobile phase of water and methanol, could be developed for the analysis of

isostearyl sebacate.^{[4][5]} Detection could be achieved using an Evaporative Light Scattering Detector (ELSD), which is suitable for non-volatile compounds without a UV chromophore.^[6]

- Gas Chromatography (GC): GC analysis, potentially with a DB-1 column and helium as the carrier gas, could also be employed for purity assessment.^{[4][5]} This method would be suitable for detecting volatile impurities.

Applications in Topical Formulations and Drug Delivery

Isostearyl sebacate's primary function in formulations is as a skin-conditioning agent and emollient.^{[1][7][8]} Its chemical properties suggest it can enhance the texture of a product and help to maintain skin hydration.

In the context of drug delivery, particularly for topical and transdermal systems, esters are often investigated for their potential to act as penetration enhancers.^[9] These molecules can interact with the lipids in the stratum corneum, the outermost layer of the skin, to increase the permeation of active pharmaceutical ingredients (APIs). While no specific studies on **isostearyl sebacate** as a drug delivery vehicle were identified, its structural similarity to other fatty acid esters suggests it could be explored for this purpose.

Safety and Toxicology

The safety of **isostearyl sebacate** has been evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel. The panel concluded that **isostearyl sebacate** is safe in the present practices of use and concentration in cosmetics.^{[2][10][11]}

A summary of the available safety information indicates a low risk profile:

- Carcinogenicity: Minimal concern.^[1]
- Allergenic Potential: Minimal concern.^[1]
- Reproductive Toxicity: Minimal concern.^[1]

It is important to note that the data availability for **isostearyl sebacate** is limited, and the safety assessment by the CIR is based on the maximum reported use concentration in cosmetic products.[12]

Signaling Pathways

There is currently no publicly available scientific literature to suggest that **isostearyl sebacate** is directly involved in any specific biological signaling pathways. Its primary interaction with the body is expected to be at the level of the skin's stratum corneum, where it functions as an emollient.

Conclusion

Isostearyl sebacate is a well-characterized diester with established use as a skin-conditioning agent in the cosmetic industry. Its safety for this application has been reviewed and confirmed. For the scientific and drug development community, its potential as an excipient or penetration enhancer in topical formulations may warrant further investigation, although specific research in this area is currently lacking. Standard analytical techniques such as HPLC and GC would be appropriate for its characterization. Future research could focus on quantifying its impact on the skin barrier and its potential to enhance the delivery of various APIs.

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